

BI 2536 Maximum Tolerated Dose & Safety Profile

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Compound Focus: Bi 2536

CAS No.: 755038-02-9

Cat. No.: S521131

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Dosing Schedule	Maximum Tolerated Dose (MTD)	Dose-Limiting Toxicities (DLTs)	Most Frequent Adverse Events
Single 1-hour IV infusion on Day 1 of a 21-day cycle [1]	200 mg [1]	Reversible neutropenia [1]	Neutropenia (grade 3-4), nausea, fatigue, anorexia [1]
1-hour IV infusion on 3 consecutive days (Days 1-3) of a 21-day cycle [2]	60 mg [2]	Hematologic events, hypertension, elevated liver enzymes, fatigue [2]	Fatigue, leukopenia, constipation, nausea, mucosal inflammation [2]

Detailed Clinical Trial Protocols

For your technical documentation, here are the key methodological details from the studies that established the MTD.

1. Study Design & Population

- Design:** The trials were open-label, phase I dose-escalation studies. The MTD was defined as the highest dose at which no more than 1 out of 6 patients experienced a DLT in the first treatment cycle [2] [1].

- **Population:** Adult patients with confirmed diagnosis of advanced, non-resectable, or metastatic solid tumors were enrolled. Patients had an Eastern Cooperative Oncology Group (ECOG) performance status of 0-2 [2].

2. Safety & Tolerability Assessments

- **DLT Definition:** Drug-related Common Terminology Criteria for Adverse Events (CTCAE) grade 3 or 4 non-hematologic toxicity (except reversible emesis/diarrhea); grade 4 neutropenia for ≥ 7 days or with complicated infection; or grade 4 hematologic toxicity other than neutropenia [2].
- **Monitoring:** Adverse events (graded by CTCAE v3.0), laboratory tests, electrocardiography, physical examinations, and vital signs were used to determine safety [2].

3. Pharmacokinetic Profile

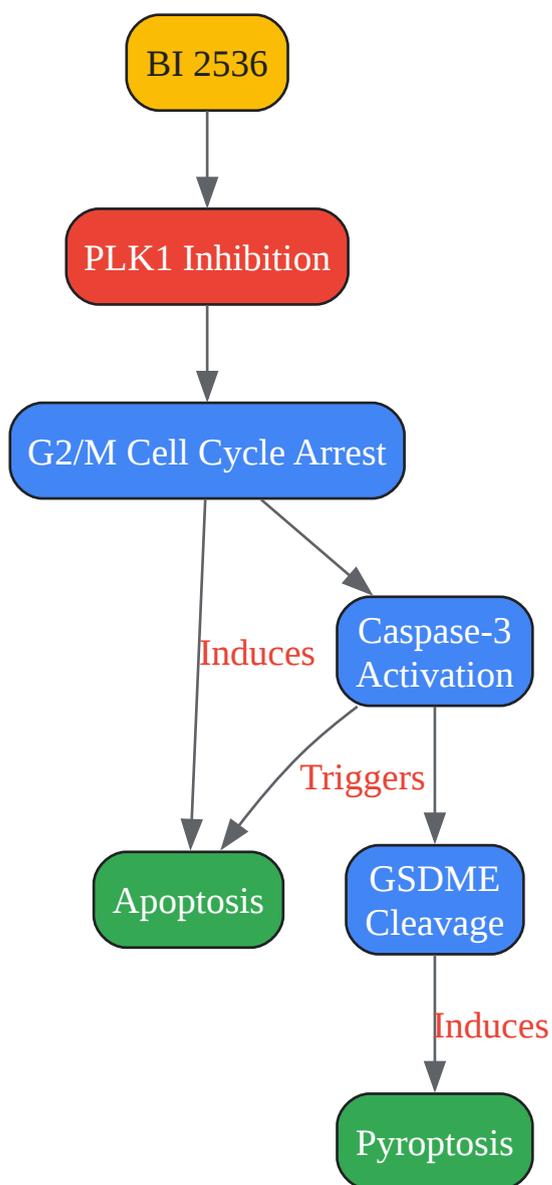
- The pharmacokinetics of **BI 2536** were linear within the tested dose range. The plasma concentration profiles showed multi-compartmental behavior, with a terminal elimination half-life of **20–30 hours** [2].

Mechanism of Action & Experimental Context

Understanding **BI 2536**'s mechanism provides crucial context for troubleshooting experimental results.

- **Primary Target:** **BI 2536** is a potent and highly selective small-molecule inhibitor of Polo-like kinase 1 (PLK1), with a half-maximal inhibitory concentration (IC₅₀) of **0.83 nM** in a cell-free assay [3]. PLK1 is a serine/threonine-protein kinase that is overexpressed in various human cancers and is a key regulator of mitotic progression [2] [4].
- **Cellular Effects:** Inhibition of PLK1 by **BI 2536** leads to:
 - **Cell cycle arrest** at the G2/M phase [4] [5] [6].
 - Mitotic catastrophe, resulting in **apoptosis** [4] [5].
 - Recent studies also indicate it can induce **GSDME-dependent pyroptosis** via the caspase-3 pathway [6].

The following diagram illustrates the primary cell death pathways triggered by **BI 2536** treatment:



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References

1. Phase I dose escalation and pharmacokinetic study of BI , a novel... 2536
[pubmed.ncbi.nlm.nih.gov]
2. Phase i study of the Plk1 inhibitor BI 2536 administered ... [pmc.ncbi.nlm.nih.gov]
3. BI 2536 | PLK inhibitor | Mechanism | Concentration [selleckchem.com]
4. The dual role of BI , a small-molecule inhibitor that targets... 2536 [jcancer.org]
5. Polo-like kinase 1 selective inhibitor BI2536 ... [pmc.ncbi.nlm.nih.gov]
6. Frontiers | BI induces gasdermin E-dependent pyroptosis in... 2536 [frontiersin.org]

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